

An In-depth Technical Guide to the Physical Properties of 2-Fluorothioanisole

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Compound of Interest

Compound Name: 2-Fluorothioanisole

Cat. No.: B1305481

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This technical guide provides a comprehensive overview of the key physical properties of **2-Fluorothioanisole**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate physical data and detailed experimental methodologies for the characterization of chemical compounds.

Physical Properties of 2-Fluorothioanisole

2-Fluorothioanisole, also known as 2-fluorophenyl methyl sulfide, is a fluorinated aromatic sulfide. Its physical characteristics are crucial for its handling, purification, and use in synthetic chemistry.

Table 1: Quantitative Physical Data for **2-Fluorothioanisole**

Physical Property	Value	Conditions
Boiling Point	197-199 °C	at standard atmospheric pressure (lit.)
Boiling Point	194 °C	(reference)
Density	1.174 g/mL	at 25 °C (lit.)

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard experimental procedures for measuring the boiling point and density of liquid organic compounds like **2-Fluorothioanisole**.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[1][2]} This property is a key indicator of a substance's purity.^{[2][3]}

Methodology: Capillary Tube Method

This micro-method is suitable for small quantities of liquid.

- Apparatus:
 - Thiele tube or aluminum block heating apparatus^[1]
 - Thermometer
 - Small test tube (fusion tube)^[1]
 - Capillary tube (sealed at one end)^{[1][4]}
 - Heating source (e.g., Bunsen burner or hot plate)^{[2][4]}
 - Liquid for heating bath (e.g., paraffin oil)^[2]
- Procedure:
 - A small amount of **2-Fluorothioanisole** is placed in the fusion tube.^[1]
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.^[1]
 - The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.^[1]

- The assembly is placed in a heating bath (Thiele tube or aluminum block) and heated slowly and uniformly.^[1]
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.^[1]
- The apparatus should be allowed to cool, and the determination can be repeated to ensure accuracy.^[3]
- Precautions:
 - Ensure the capillary tube is properly sealed at one end.^{[1][4]}
 - The heating should be gradual to ensure uniform temperature distribution.^[1]
 - Wear appropriate personal protective equipment, including safety goggles.^[3]

2.2. Determination of Density

Density is the mass of a substance per unit volume and is an important intensive property for substance identification.^[5]

Methodology: Mass and Volume Measurement

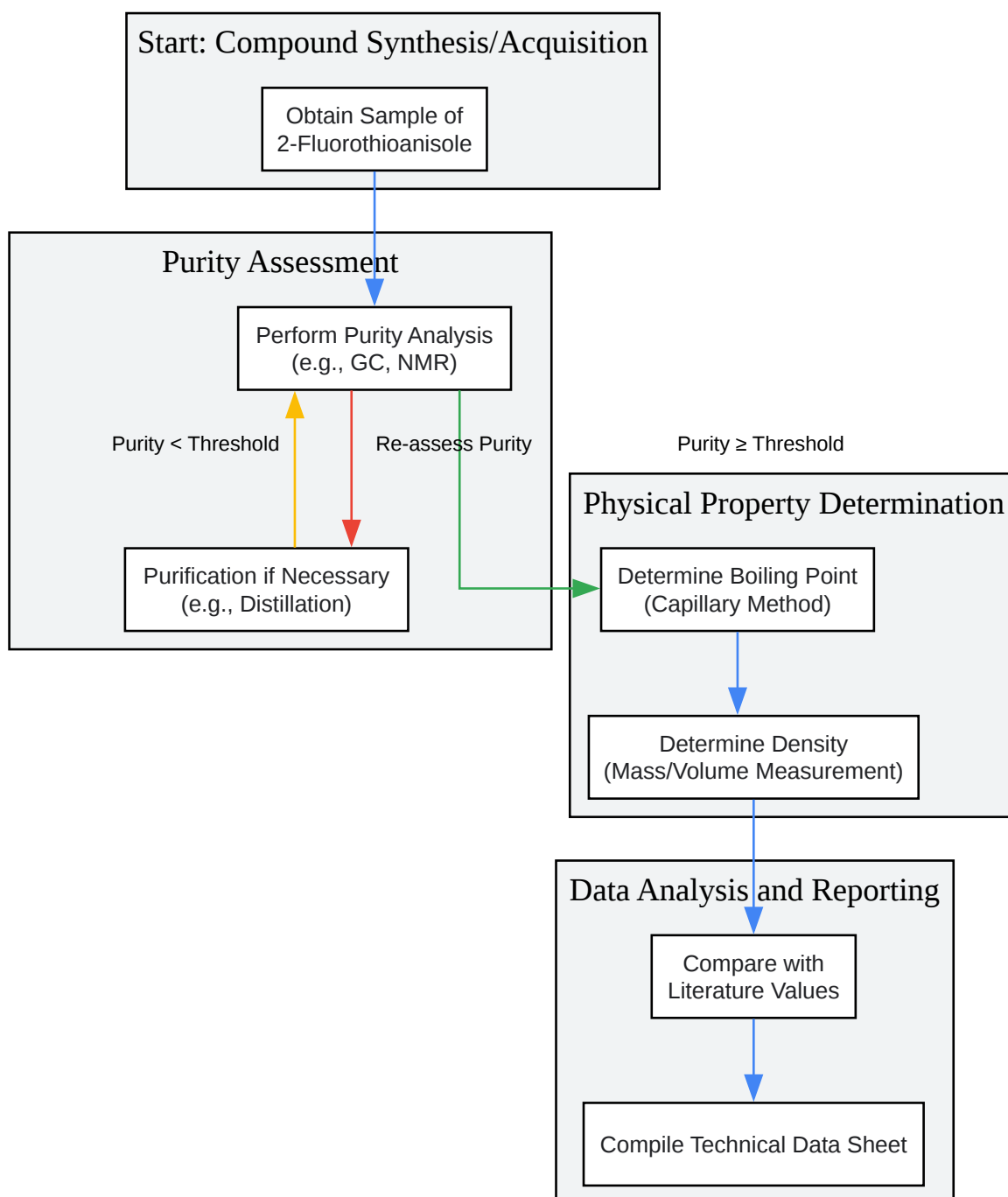
This is a direct and common method for determining the density of a liquid.^[5]

- Apparatus:
 - Analytical balance
 - Graduated cylinder or pycnometer for more accurate measurements^{[5][6]}
 - Thermometer
- Procedure:
 - Measure and record the mass of a clean, dry graduated cylinder (or pycnometer).^[6]

- Add a known volume of **2-Fluorothioanisole** to the graduated cylinder. Record the volume accurately, reading from the bottom of the meniscus.[\[5\]](#)[\[7\]](#)
- Measure and record the combined mass of the graduated cylinder and the liquid.[\[6\]](#)
- Measure and record the temperature of the liquid, as density is temperature-dependent.[\[5\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[\[6\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[7\]](#)
- Repeat the measurement multiple times to ensure precision and calculate an average value.[\[6\]](#)
- Precautions:
 - Ensure the graduated cylinder is dry before weighing to avoid errors.[\[6\]](#)
 - Read the volume at eye level to minimize parallax error.[\[7\]](#)
 - Use an analytical balance for accurate mass measurements.[\[5\]](#)

Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **2-Fluorothioanisole**.



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Caption: Logical workflow for the physical characterization of a chemical compound.

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